

# optical coherence tomography vs visual field testing for ethambutol toxicity

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Ethambutol, meso-

CAS No.: 10054-06-5

Cat. No.: S1551445

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## Comparison at a Glance

Feature	Optical Coherence Tomography (OCT)	Visual Field (VF) Testing
Primary Role	Early structural damage detection & prognostic prediction [1] [2]	Functional deficit confirmation & monitoring [2]
Key Parameters	Retinal Nerve Fiber Layer (RNFL) thickness; Ganglion Cell-Inner Plexiform Layer (GCIPL) thickness [1]	Mean Deviation (MD); Pattern Standard Deviation (PSD); Visual Field Index (VFI) [2]
Typical Findings in EON	Thinning of RNFL (especially temporal quadrant) and GCIPL [3] [4]	Central/cecocentral scotomas; generalized depression [5] [3]
Prognostic Value	High: Baseline RNFL $\geq 83\mu\text{m}$ or GCIPL $\geq 74\mu\text{m}$ predicts good 1-year outcome with 100% sensitivity [1]	Moderate: Better baseline VF parameters (MD, PSD, VFI) correlate with better visual recovery [2]
Detection Timeline	Can reveal subclinical structural changes before functional vision loss [3] [6]	Abnormalities appear once functional vision loss has occurred [6]

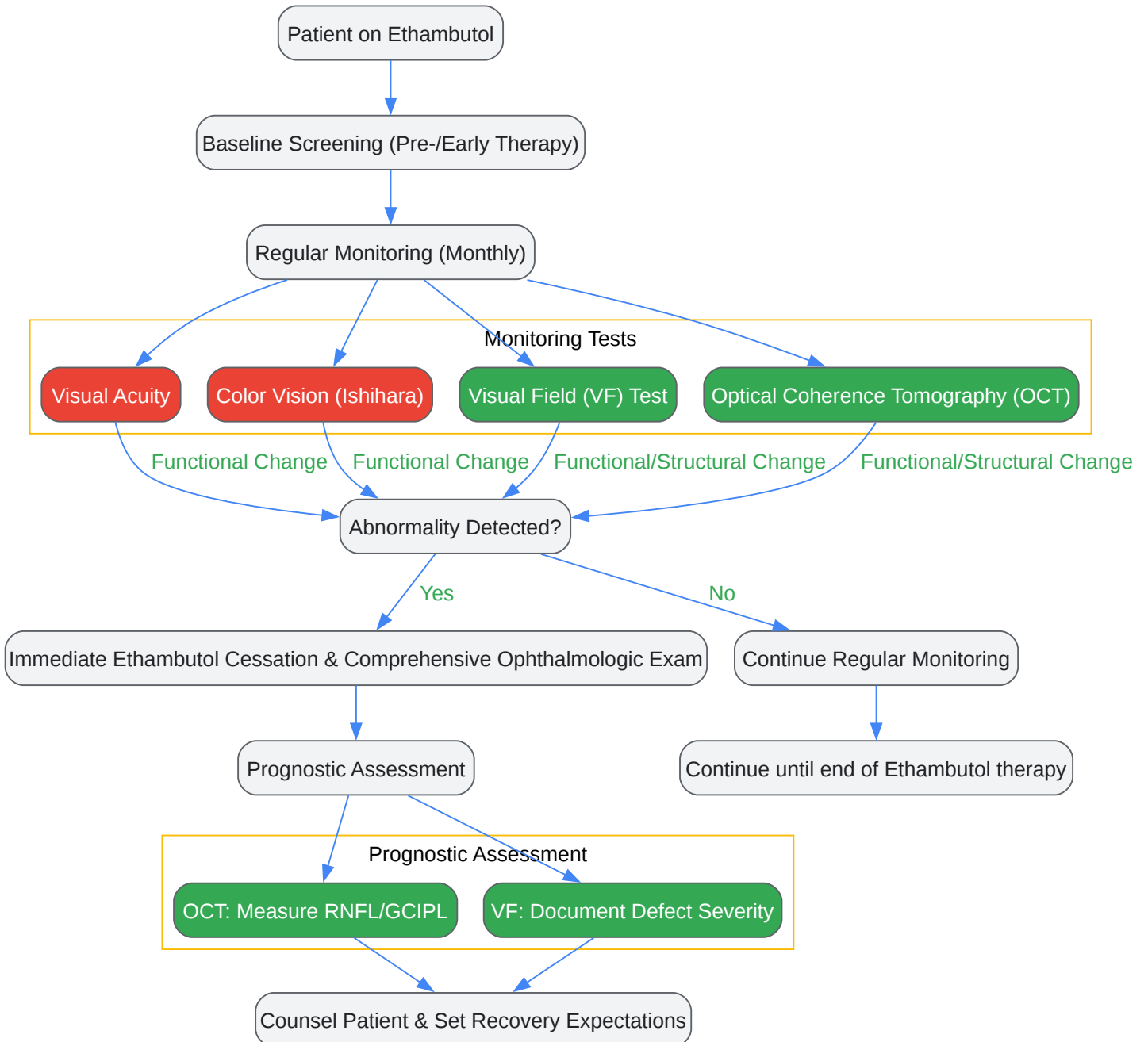
## Experimental & Clinical Data Summary

For researchers requiring detailed experimental backing, the following table consolidates key quantitative findings and methodologies from recent studies.

Study Focus	OCT Findings & Protocols	Visual Field Findings & Protocols
	<p>  <b>Prognostic Prediction</b>   • <b>Design:</b> Retrospective, 64 eyes. • <b>Protocol:</b> OCT within 3 months of vision loss. RNFL &amp; GCIPL measured. • <b>Result:</b> Baseline RNFL <math>\geq 83\mu\text{m}</math> or GCIPL <math>\geq 74\mu\text{m}</math> predicted good 1-year visual outcome with <b>100% sensitivity</b> [1].</p>	<p>• <b>Design:</b> Retrospective, 46 eyes. • <b>Protocol:</b> 30-2 SITA standard. • <b>Result:</b> Better baseline Mean Deviation (MD), Pattern Standard Deviation (PSD), and Visual Field Index (VFI) were significantly correlated with better visual outcomes (<math>p &lt; 0.001</math>) [2].</p> <p>   <b>Early Detection</b>   • <b>Utility:</b> Identifies early thinning of the temporal RNFL and GCIPL, often before VF defects are apparent. Considered more sensitive for early subclinical damage [3] [4] [6].</p> <p>• <b>Utility:</b> The gold standard for confirming functional vision loss. Central scotomas are the most common finding [3] [6]. However, defects may only appear after structural damage has begun [6].</p> <p>   <b>Correlation with Recovery</b>   • <b>Evidence:</b> Inferior and nasal RNFL thickness at baseline showed a significant negative correlation with BCVA at 1 and 3 months post-cessation, but was not an independent predictor of final recovery in multivariate analysis [2].</p> <p>• <b>Evidence:</b> Baseline VF parameters (PSD and VFI) showed significant correlation with BCVA at 1 and 3 months post-cessation. However, like OCT, it was not an independent predictor in multivariate analysis, which found <b>baseline visual acuity</b> to be the strongest factor [2].</p>

## Clinical Workflow Integration

In practice, OCT and VF testing are not mutually exclusive but are complementary. The following workflow, based on expert consensus and programmatic studies, illustrates how they can be integrated for optimal patient management [6] [7].



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## Key Takeaways for Researchers and Clinicians

- **A Combined Approach is Superior:** Relying on a single test is insufficient. Functional tests (VF, acuity, color vision) are critical for triggering a change in therapy, while structural assessment with OCT provides an objective measure for predicting long-term outcomes [1] [2].
- **OCT is a Prognostic, Not Screening, Tool:** Current evidence and expert opinion caution against using OCT as a routine baseline screening for all patients starting ethambutol, as it is not yet validated for this purpose [1]. Its greatest value lies in prognostic stratification once toxicity is suspected.
- **Standardized Protocols are Needed:** Real-world data shows significant variation in screening practices and suboptimal monitoring rates [8] [9]. Implementing a structured, programmatic monitoring system that includes both functional and structural tests is vital for early detection and improved patient outcomes [7].

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To cite this document: Smolecule. [optical coherence tomography vs visual field testing for ethambutol toxicity]. Smolecule, [2026]. [Online PDF]. Available at:

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